

Comparative Environmental Impact of Cyclohexanol and Its Derivatives: A Guide for Researchers

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Compound of Interest

Compound Name: 2-Ethylcyclohexanol

Cat. No.: B1581418

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For researchers, scientists, and professionals in drug development, understanding the environmental footprint of chemical compounds is paramount for sustainable innovation. This guide offers a comparative analysis of the environmental impact of cyclohexanol and its derivatives, supported by available ecotoxicological and biodegradation data. Detailed experimental protocols for key assessment methods are also provided to ensure transparency and reproducibility.

Comparative Analysis of Environmental Fate and Ecotoxicity

The following table summarizes key environmental parameters for cyclohexanol and one of its common derivatives, 4-tert-butylcyclohexanol. The data has been compiled from various environmental risk assessments and safety data sheets. A wider range of derivatives should be assessed as data becomes available to build a more comprehensive comparative profile.

Parameter	Cyclohexanol	4-tert-Butylcyclohexanol
Chemical Structure	C ₆ H ₁₂ O	C ₁₀ H ₂₀ O
CAS Number	108-93-0	98-52-2
LogP (Octanol-Water Partition Coefficient)	1.23	3.4
Water Solubility	36 g/L at 20°C	0.3 g/L at 25°C
Ready Biodegradability	Readily biodegradable	Readily biodegradable
Bioaccumulation Potential	Low (BCF < 100)	Potential to bioaccumulate (LogP > 3)
Aquatic Toxicity (Fish - 96h LC50)	32 - 210 mg/L	5.7 mg/L
Aquatic Toxicity (Daphnia - 48h EC50)	89 - 430 mg/L	8.2 mg/L
Aquatic Toxicity (Algae - 72h ErC50)	12 - 56 mg/L	3.5 mg/L

Experimental Protocols

Standardized testing protocols are crucial for generating reliable and comparable environmental impact data. The following are summaries of key OECD (Organisation for Economic Co-operation and Development) guidelines used to assess the biodegradability and aquatic toxicity of chemical substances.

Ready Biodegradability - OECD 301

The OECD 301 guideline provides six methods to assess the ready biodegradability of chemicals by aerobic microorganisms. These tests are designed to be stringent, and a "pass" result indicates that the substance will undergo rapid and ultimate biodegradation in the environment.

Objective: To determine if a chemical substance is readily biodegradable under aerobic conditions.

Principle: A small amount of the test substance is dissolved in a mineral medium, which is then inoculated with microorganisms from a source like activated sludge. The mixture is incubated in the dark under aerobic conditions. The extent of biodegradation is determined by measuring either the depletion of dissolved oxygen (in respirometric methods) or the amount of carbon dioxide produced. A substance is considered readily biodegradable if it reaches a certain percentage of its theoretical maximum biodegradation within a 28-day window (typically >60% for CO₂ evolution or >70% for DOC removal).

Key Experimental Parameters:

- **Inoculum:** Mixed microbial population from sources like activated sludge, sewage effluent, or surface water.
- **Test Duration:** 28 days.
- **Temperature:** 20-25°C.
- **Measurement:** Dissolved Organic Carbon (DOC), CO₂ evolution, or oxygen consumption.

Fish, Acute Toxicity Test - OECD 203

This guideline details a method to assess the acute toxicity of chemicals to fish.

Objective: To determine the concentration of a substance that is lethal to 50% of the test fish (LC₅₀) over a short exposure period.

Principle: Fish are exposed to the test substance added to water at a range of concentrations for a 96-hour period. Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentration lethal to 50% of the fish (LC₅₀) is determined.

Key Experimental Parameters:

- **Test Organism:** Recommended species include Rainbow trout (*Oncorhynchus mykiss*), Zebra fish (*Danio rerio*), and Fathead minnow (*Pimephales promelas*).
- **Test Duration:** 96 hours.
- **Temperature:** Species-specific (e.g., 21-25°C for Zebra fish).

- Endpoint: LC50 (median lethal concentration).

Daphnia sp., Acute Immobilisation Test - OECD 202

This test evaluates the acute toxicity of chemicals to planktonic crustaceans.

Objective: To determine the concentration of a substance that immobilizes 50% of the exposed Daphnia (EC50).

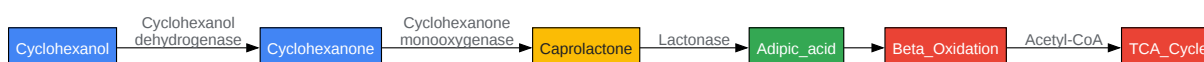
Principle: Young daphnids are exposed to the test substance in water at a range of concentrations for 48 hours. The number of immobilized daphnids is observed at 24 and 48 hours, and the concentration that immobilizes 50% of the population (EC50) is calculated.

Key Experimental Parameters:

- Test Organism: Daphnia magna or Daphnia pulex.
- Test Duration: 48 hours.
- Temperature: 18-22°C.
- Endpoint: EC50 (median effective concentration for immobilization).

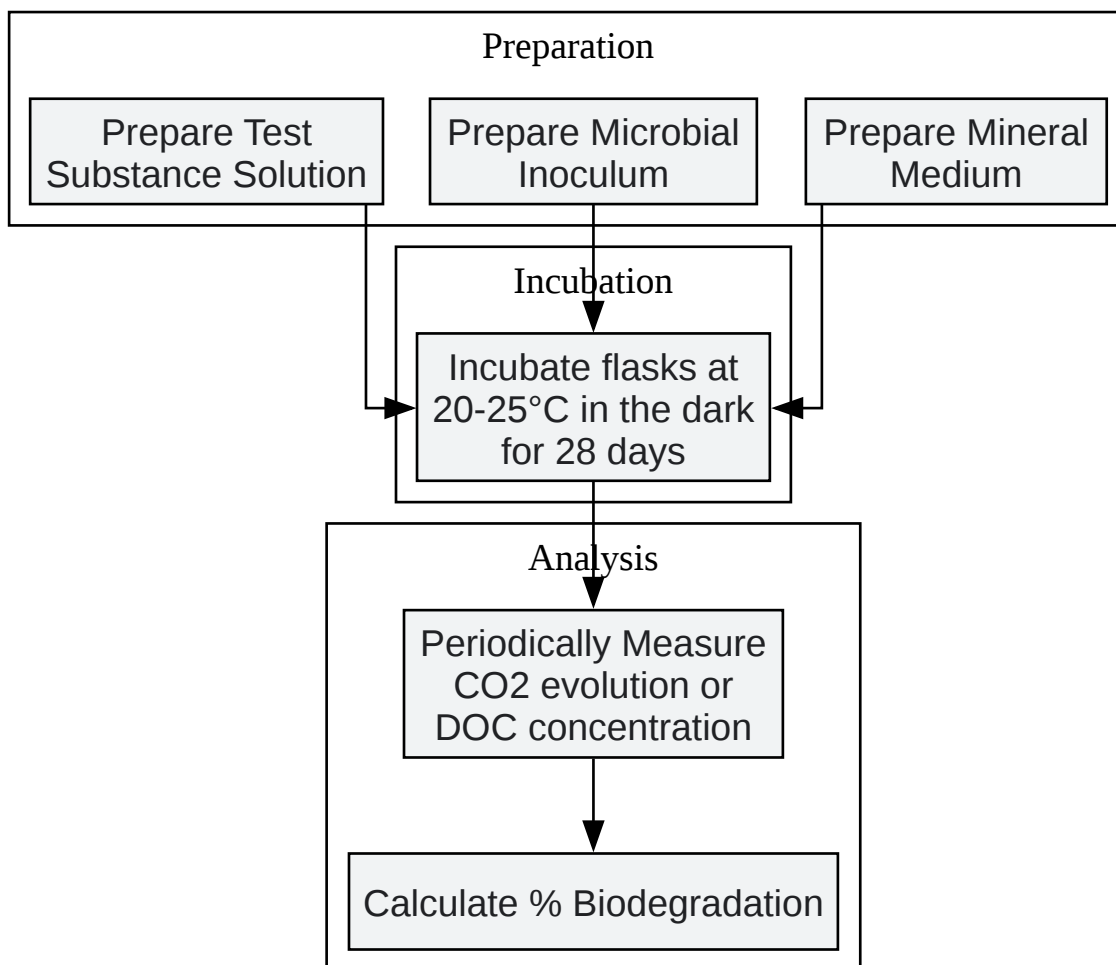
Visualizing Biodegradation Pathways and Experimental Workflows

Visual diagrams are essential for understanding complex biological processes and experimental designs. The following diagrams, generated using the DOT language, illustrate the aerobic biodegradation pathway of cyclohexanol and a typical workflow for assessing ready biodegradability.



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Caption: Aerobic biodegradation pathway of cyclohexanol.



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Caption: Workflow for OECD 301 Ready Biodegradability Test.

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